

Definitive Technical Guide: 4-(2,5-Dimethoxyphenyl)-2-methyl-1-butene

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Compound of Interest

Compound Name: 4-(2,5-Dimethoxyphenyl)-2-methyl-1-butene

CAS No.: 951891-21-7

Cat. No.: B3174092

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Executive Summary

4-(2,5-Dimethoxyphenyl)-2-methyl-1-butene (CAS: 951891-21-7) is a specialized "homo-prenylated" aromatic building block used primarily in medicinal chemistry and organic synthesis.^{[1][2][3][4][5]} Structurally, it consists of an electron-rich 2,5-dimethoxybenzene core tethered to a 2-methyl-1-butene moiety via an ethylene linker.

This molecule serves as a critical intermediate for accessing 1,1-dimethyl-tetralin scaffolds through acid-catalyzed cyclization. Its electron-rich aromatic ring makes it highly susceptible to electrophilic aromatic substitution (EAS), while the terminal alkene provides a versatile handle for functionalization (hydration, epoxidation, or hydroboration). Researchers utilize this scaffold to synthesize quinone-based therapeutics, fragrance ingredients (tetralin musks), and tricyclic pharmacophores.

Molecular Architecture & Specifications

Core Specifications

Property	Value
CAS Number	951891-21-7
IUPAC Name	4-(2,5-dimethoxyphenyl)-2-methylbut-1-ene
Molecular Formula	C ₁₃ H ₁₈ O ₂
Molecular Weight	206.28 g/mol
SMILES	<chem>COC1=CC=C(OC)C(CCC(C)=C)=C1</chem>
LogP (Predicted)	~3.8 (High Lipophilicity)
H-Bond Acceptors	2 (Ether oxygens)
H-Bond Donors	0

Structural Analysis

The molecule is composed of three distinct functional domains, each dictating its chemical behavior:

- The Aromatic Core (2,5-Dimethoxybenzene):
 - Electronic Effect: The two methoxy groups are in a para relationship to each other but ortho/meta to the alkyl chain. This creates a highly electron-rich system (activated ring).
 - Sterics: The 2-position methoxy group exerts steric pressure on the alkyl chain, forcing the ethylene linker out of the aromatic plane to minimize A(1,3) strain.[\[6\]](#)
- The Ethylene Linker (-CH₂-CH₂-):
 - Acts as a flexible "hinge" (C3-C4 bond) that allows the terminal alkene to fold back over the aromatic ring, facilitating intramolecular cyclization.
- The Terminal Alkene (2-Methyl-1-butene):
 - Type: 1,1-Disubstituted alkene (gem-dimethyl like).

- **Reactivity:** The terminal double bond is sterically accessible for electrophiles but resistant to nucleophilic attack. The methyl group at C2 stabilizes any carbocation formed at this position (tertiary carbocation), which is the driving force for its cyclization chemistry.

Synthetic Pathways[6][7][8]

The synthesis of **4-(2,5-Dimethoxyphenyl)-2-methyl-1-butene** typically avoids direct alkylation of the benzene ring due to polyalkylation risks. The most robust protocol involves Grignard coupling or Wittig olefination.

Route A: Grignard Coupling (Recommended)

This pathway couples a benzylic nucleophile with an allylic electrophile.

- **Precursor Preparation:** Conversion of 2,5-dimethoxybenzyl alcohol to 2,5-dimethoxybenzyl chloride using thionyl chloride (
).
- **Grignard Formation:** Reaction of the benzyl chloride with Magnesium turnings in dry THF.
- **Coupling:** Addition of Methallyl chloride (3-chloro-2-methylpropene) to the Grignard reagent.
 - **Note:** Copper(I) iodide (CuI) catalysis is often required to prevent homocoupling (Wurtz reaction) and ensure selective
 or
 displacement.

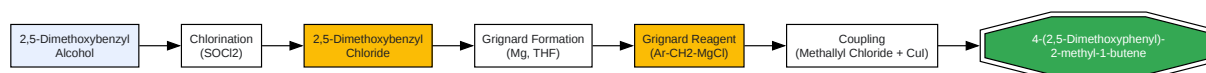
Route B: Wittig Olefination

Useful for high-purity applications where isomer control is critical.

- **Aldehyde Synthesis:** Hydroboration-oxidation of a homo-allyl precursor or direct synthesis of 3-(2,5-dimethoxyphenyl)propanal.
- **Wittig Reaction:** Reaction with methyltriphenylphosphonium bromide and a strong base (NaH or KOtBu).

- Mechanism:[7][6] Formation of the phosphorus ylide followed by [2+2] cycloaddition and elimination of triphenylphosphine oxide ().

Synthesis Workflow Diagram



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Caption: Step-by-step synthesis via Grignard coupling of benzyl chloride and methallyl chloride.

Reactivity & Applications

The core utility of this molecule lies in its ability to undergo intramolecular Friedel-Crafts alkylation.

Acid-Catalyzed Cyclization (Tetralin Synthesis)

When treated with Lewis acids (

,

) or strong Brønsted acids (

, PPA), the terminal alkene is protonated to form a tertiary carbocation. This cation is perfectly positioned to attack the electron-rich aromatic ring at the C6 position (para to C3, ortho to C1).

- Product: 1,1-Dimethyl-5,8-dimethoxy-1,2,3,4-tetrahydronaphthalene.
- Mechanism:
 - Protonation of C1 (terminal alkene)

Tertiary Carbocation at C2.

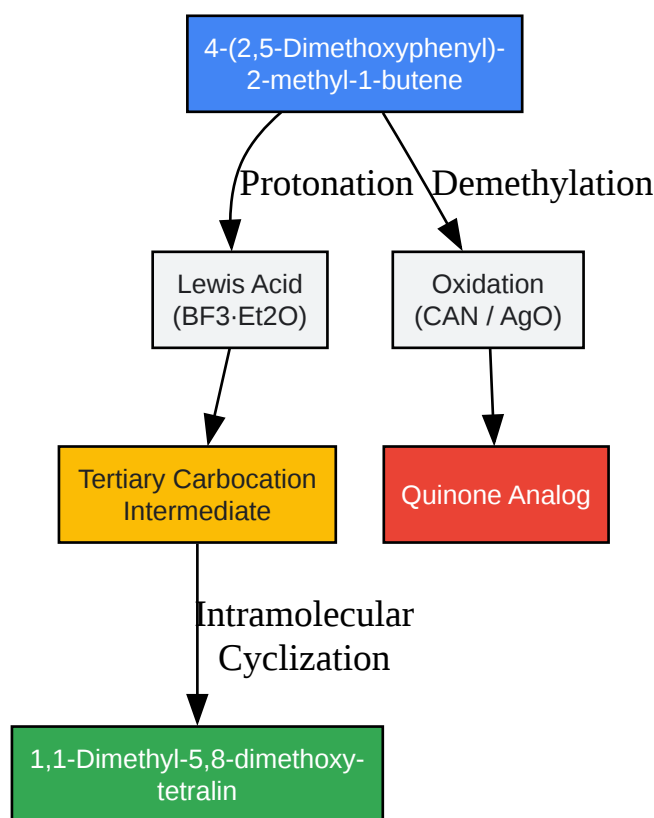
- Electrophilic attack of C2 cation onto the aromatic ring (C6 position).
- Re-aromatization via deprotonation.

Oxidation to Quinones

The 2,5-dimethoxy motif is a "masked" quinone. Oxidative demethylation using Ceric Ammonium Nitrate (CAN) or Silver(II) oxide converts the aromatic ring into a 1,4-benzoquinone.

- Application: Synthesis of lipophilic quinones for mitochondrial targeting or redox-active materials.

Reactivity Pathway Diagram



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Caption: Primary reactivity pathways: Cyclization to tetralins and oxidation to quinones.

Safety & Handling Protocol

While specific toxicological data for this CAS is limited, standard protocols for benzylic ethers and alkenes apply.

- Hazards:
 - Skin/Eye Irritant: Likely to cause irritation upon contact.
 - Oxidation Risk: Benzylic positions are susceptible to auto-oxidation over time, potentially forming peroxides.
- Storage:
 - Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
 - Protect from light to prevent photo-oxidation of the aromatic ring.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.

References

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Sources

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